Technical Guide: Natural Occurrence and Authenticity of 2-Pentyl Butyrate

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Compound of Interest	
Compound Name:	*2-Pentyl butyrate*
CAS No.:	*60415-61-4*
Cat. No.:	*B1605965*

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Executive Summary

2-Pentyl butyrate (CAS: 60415-61-4), also known as 1-methylbutyl butyrate, is a critical ester in the flavor profile of tropical fruits, particularly bananas (Musa spp.) and passion fruit.[1] While often overshadowed by isoamyl acetate (the primary "banana" ester), **2-pentyl butyrate** provides the nuanced, ripe, and "jammy" notes that distinguish authentic fruit extracts from flat, synthetic flavorings.

For researchers and drug developers, the significance of this molecule lies in its chirality. Unlike synthetic production, which yields a racemic mixture, natural biosynthesis is enzymatic and stereoselective. This guide details the natural occurrence, biosynthetic pathways, and the self-validating analytical protocols required to authenticate this compound in complex matrices.

Part 1: Chemical Profile & Physicochemical Properties

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Property	Data
IUPAC Name	Pentan-2-yl butanoate
Common Synonyms	1-Methylbutyl butyrate, sec-Amyl butyrate
CAS Number	60415-61-4
Molecular Formula	C H O
Molecular Weight	158.24 g/mol
Chiral Center	C2 of the pentyl chain
Odor Profile	Fruity, sweet, apricot, ripe banana, pineapple
LogP	~3.18 (Hydrophobic)
Boiling Point	185–186 °C

Part 2: Natural Occurrence Matrix

The natural presence of **2-pentyl butyrate** is most documented in the Musa genus. Its concentration fluctuates significantly based on the ripening stage (climacteric peak) and cultivar.

Quantitative Occurrence in Fruit Volatiles[2][3][4]

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Source Fruit	Cultivar / Variety	Stage	Relative Abundance (%)*	Key Reference
Banana	Musa AAA (Brazilian)	Green	0.26%	[Zhu et al., 2018]
Banana	Musa AAA (Brazilian)	Full-Ripe	3.05%	[Zhu et al., 2018]
Banana	Musa ABB (Fenjiao)	Ripe	Trace - 1.5%	[Zhu et al., 2018]
Passion Fruit	Passiflora edulis (Purple)	Ripe	Minor constituent	[Engels et al., 2002]
Strawberry	Fragaria × ananassa	Ripe	Trace	[ChemicalBook, 2025]

*Note: Relative abundance refers to the % peak area in the total volatile fraction analyzed by SPME-GC-MS.

Part 3: Biosynthetic Mechanisms (The "Why")

Understanding the causality of **2-pentyl butyrate** formation is essential for distinguishing it from synthetic adulterants. The pathway is driven by the reduction of ketones derived from fatty acid oxidation, followed by esterification.

The Pathway[5]

- Precursor Generation: Beta-oxidation of fatty acids (e.g., Linoleic acid) yields 2-Pentanone.
- Stereoselective Reduction:Alcohol Dehydrogenase (ADH) reduces 2-pentanone to 2-Pentanol. Crucially, biological enzymes are stereoselective, typically favoring the formation of one enantiomer (often (R)-2-pentanol in fermentation and fruit metabolism) over the other.
- Esterification:Alcohol Acyltransferase (AAT) transfers a butyryl group from Butyryl-CoA to the 2-pentanol hydroxyl group.

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Visualization: Biosynthetic Pathway



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Caption: Enzymatic pathway from fatty acid precursors to the chiral ester **2-pentyl butyrate**.

Part 4: Authenticity & Analytical Protocols (The "How")

The "Self-Validating" system for **2-pentyl butyrate** relies on Enantiomeric Excess (ee%).

- Synthetic: Produced via Fischer esterification of racemic 2-pentanol. Result: Racemic (50:50 R/S).
- Natural: Produced via enzymatic reduction. Result: High ee% (Typically (R)-dominant in fruits like Passion fruit and fermented products).

Protocol: Chiral GC-MS Determination

Objective: Separate and quantify enantiomers of **2-pentyl butyrate** to verify natural origin.

1. Sample Preparation (HS-SPME)

- Principle: Solvent-free extraction prevents loss of volatiles and artifact formation.
- Step 1: Homogenize 5g of fruit pulp with 2g NaCl (to salt-out volatiles) in a 20mL headspace vial.
- Step 2: Equilibrate at 40°C for 20 mins.
- Step 3: Expose SPME fiber (DVB/CAR/PDMS 50/30 µm) to headspace for 30 mins at 40°C.

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2. Chromatographic Separation

- Instrument: GC-MS (e.g., Agilent 7890/5977).
- Column:Chiral Cyclodextrin Phase (e.g., Rt-βDEXsm or 2,6-di-O-pentyl-3-O-acetyl-β-cyclodextrin).
  - Why: Standard columns cannot separate enantiomers. Cyclodextrins form inclusion complexes with specific enantiomers, creating different retention times.
- Carrier Gas: Helium at 1.0 mL/min.
- Oven Program:
  - Initial: 40°C (Hold 2 min).
  - Ramp: 2°C/min to 120°C (Slow ramp essential for chiral resolution).
  - Ramp: 10°C/min to 220°C.

3. Validation Logic

- Authentic Natural Signal: One enantiomer peak is significantly larger (e.g., >70% area).
- Synthetic Adulteration Signal: Two enantiomer peaks of approx. equal area (Racemic).

Visualization: Analytical Workflow

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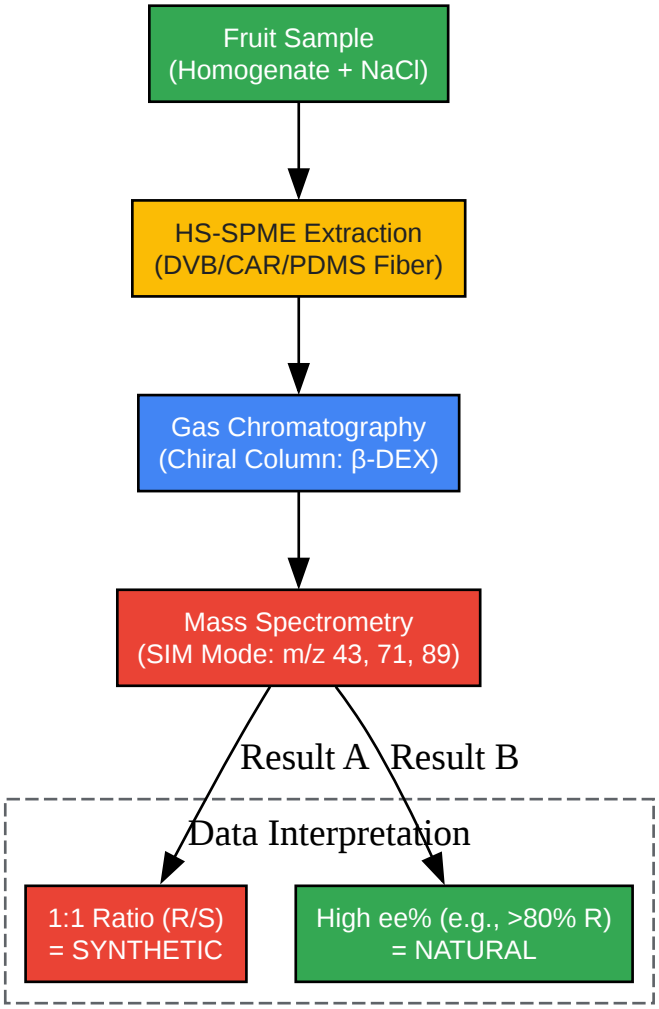

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Caption: Workflow for differentiating natural vs. synthetic **2-pentyl butyrate** via Chiral GC-MS.

Part 5: Regulatory & Safety Context

- FEMA Number: 3893
- JECFA Number: 1142
- Regulatory Status: GRAS (Generally Recognized As Safe).
- EU Status: Listed in the EU Register of Flavoring Substances.

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- Safety: No safety concerns at current usage levels. The molecule hydrolyzes metabolically into 2-pentanol and butyric acid, both of which are metabolized via standard fatty acid and alcohol oxidation pathways.

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Sources

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